

Talmapimod powder diet administration animal studies

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Compound Focus: Talmapimod

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Talmapimod In Vivo Administration Protocol

The table below summarizes the key parameters from a published study using **talmapimod** in a mouse model of multiple myeloma:

Parameter	Details
Animal Model	Six-week-old male triple immune-deficient BX mice with RPMI-8226 MM palpable tumors [1] [2]
Dosage	10, 30, and 90 mg/kg [1] [2]
Route	Oral (P.O.) [1] [2]
Frequency	Twice daily [1] [2]
Treatment Duration	14 days [1] [2]
Vehicle Formulation	Suspended solution in 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline [2]

Parameter	Details
Reported Outcome	Dose-dependent reduction in tumor growth [1] [2]

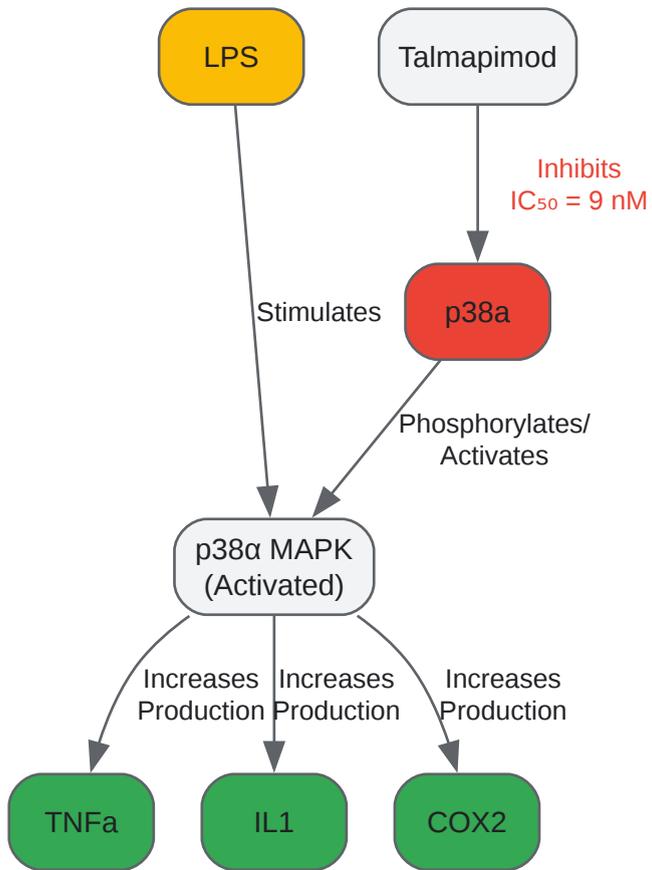
Detailed Experimental Methodology

For the study summarized above, here is a detailed breakdown of the protocol:

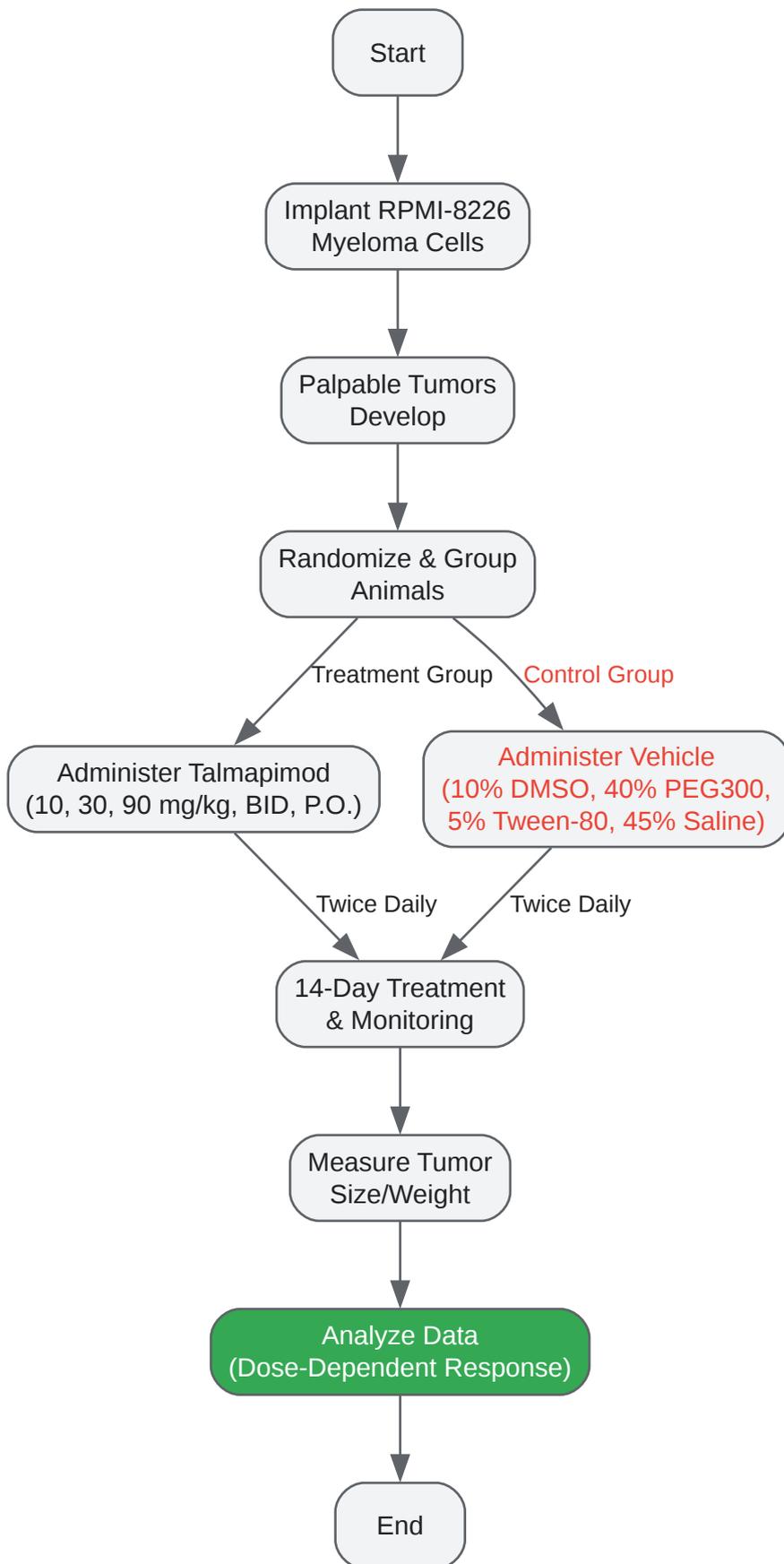
- **Drug Formulation & Preparation:** **Talmapimod** was prepared as a suspended solution. The working method involved:
 - Preparing a stock solution of **talmapimod** in DMSO at 25.0 mg/mL.
 - Adding 100 μ L of this stock solution to 400 μ L of PEG300 and mixing evenly.
 - Adding 50 μ L of Tween-80 and mixing evenly.
 - Adding 450 μ L of Saline to adjust the final volume to 1 mL [2].
- **Dosing Procedure:** The formulated suspension was administered to the mice orally (by gavage) twice a day for two weeks at the specified doses [1] [2].
- **Alternative Vehicle Consideration:** Another suggested vehicle for oral or intraperitoneal injection is 10% DMSO in 90% Corn Oil, which yields a clear solution. However, it is recommended to be cautious if the dosing period exceeds half a month [2].

Mechanism of Action and Experimental Workflow

To help visualize the underlying biology and the structure of the in vivo experiment, the following diagrams outline **talmapimod**'s mechanism and the study workflow.



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Key Considerations for Protocol Design

- **Vehicle is Critical:** The use of a suspension vehicle containing DMSO, PEG300, Tween-80, and Saline was effective in these studies. If a powder diet formulation is essential for your research, this vehicle could potentially be mixed with powdered feed, though this specific method is not confirmed in the literature I found.
- **Dose Selection:** The 10-90 mg/kg range provides a basis for establishing a dose-response relationship. The reported dose-dependent efficacy suggests starting at the lower end for initial studies [1] [2].
- **Model Relevance:** The protocol has been validated in a multiple myeloma model. Its applicability to other disease models would require further validation [1] [2].

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References

1. Talmapimod hydrochloride (Synonyms: SCIO-469 ... [medchemexpress.com]
2. Talmapimod (SCIO-469) | p38 α Inhibitor [medchemexpress.com]

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